

# Application Note: Mass Spectrometry

## Fragmentation Analysis of Phenylglyoxylic Acid

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### Compound of Interest

Compound Name: Phenylglyoxylic Acid

Cat. No.: B029381

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## Introduction

**Phenylglyoxylic acid**, a key metabolite of styrene and a compound of interest in drug discovery and metabolic research, presents a characteristic fragmentation pattern in mass spectrometry. Understanding this pattern is crucial for its accurate identification and quantification in complex biological and chemical matrices. This application note provides a detailed overview of the electron ionization (EI) mass spectrometry fragmentation of **phenylglyoxylic acid**, along with a standardized protocol for its analysis using Gas Chromatography-Mass Spectrometry (GC-MS).

## Mass Spectrometry Fragmentation Pattern of Phenylglyoxylic Acid

Under electron ionization (EI), **phenylglyoxylic acid** ( $C_8H_6O_3$ , molecular weight: 150.13 g/mol) undergoes a series of predictable fragmentation events. The molecular ion peak ( $[M]^+$ ) is typically observed at  $m/z$  150. The fragmentation is dominated by cleavages adjacent to the carbonyl groups and the loss of small, stable neutral molecules.

The primary fragmentation pathways involve the loss of the carboxyl group and the cleavage of the bond between the two carbonyl carbons. This leads to the formation of several characteristic fragment ions.

## Quantitative Fragmentation Data

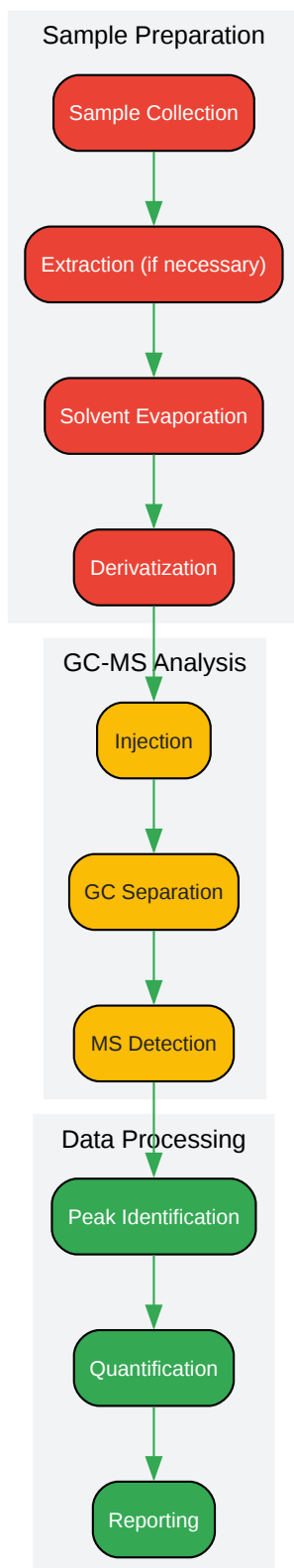
The relative abundance of the major fragment ions of **phenylglyoxylic acid** observed in a typical 70 eV electron ionization mass spectrum is summarized in the table below. This data is compiled from publicly available spectral databases.

m/z	Proposed Fragment Ion	Relative Abundance (%)
150	$[\text{C}_8\text{H}_6\text{O}_3]^+$ (Molecular Ion)	5 - 15
105	$[\text{C}_7\text{H}_5\text{O}]^+$ (Benzoyl cation)	100 (Base Peak)
77	$[\text{C}_6\text{H}_5]^+$ (Phenyl cation)	50 - 70
51	$[\text{C}_4\text{H}_3]^+$	15 - 30

Note: Relative abundances are approximate and can vary depending on the specific instrumentation and experimental conditions.

## Proposed Fragmentation Pathway

The fragmentation of **phenylglyoxylic acid** is initiated by the removal of an electron to form the molecular ion. The major fragmentation pathways are depicted in the following diagram:



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- To cite this document: BenchChem. [Application Note: Mass Spectrometry Fragmentation Analysis of Phenylglyoxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029381#mass-spectrometry-fragmentation-pattern-of-phenylglyoxylic-acid]

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